

# General Disposal Protocol for Research-Grade Compounds

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## Compound of Interest

Compound Name: JNJ-1930942

Cat. No.: B608207

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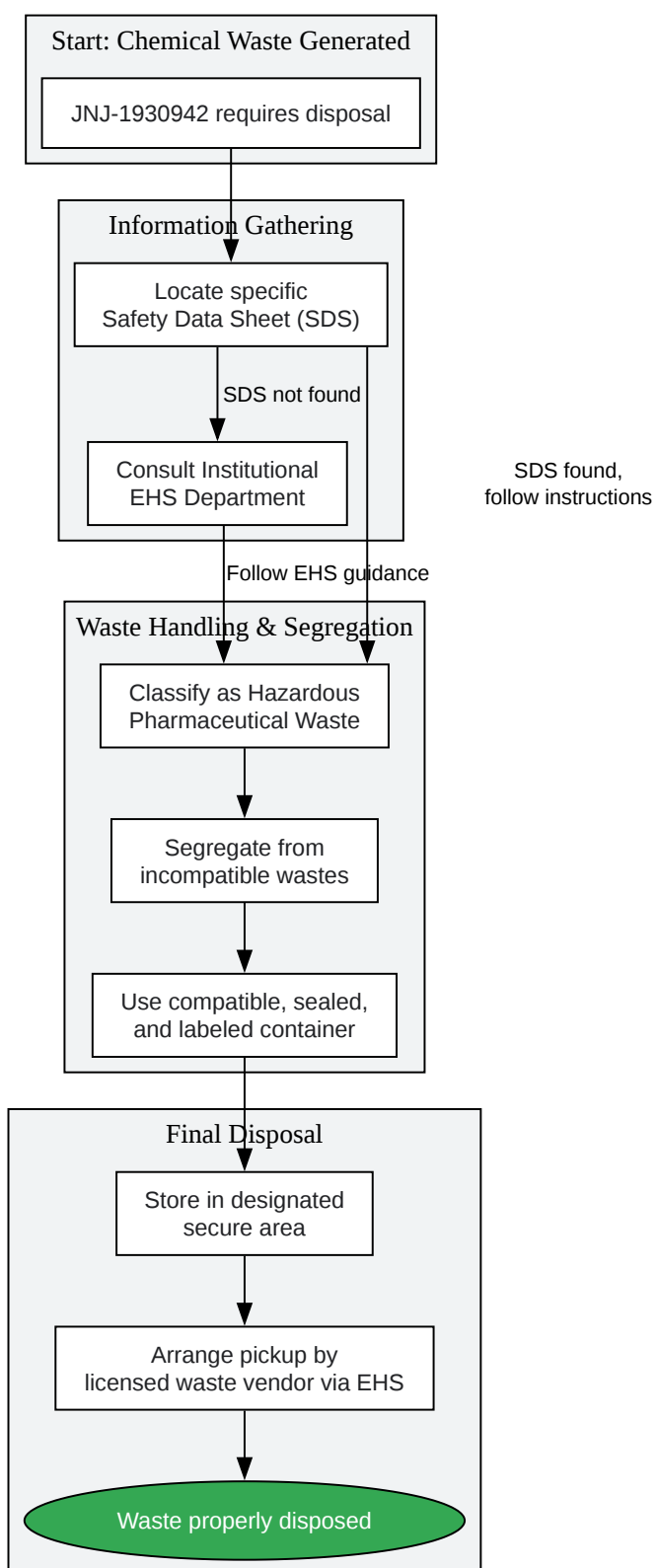
When a specific SDS is unavailable, the following procedural steps, derived from general laboratory safety protocols, should be implemented for the disposal of research compounds like **JNJ-1930942**.

- 1. Classification and Segregation:** The first crucial step is to classify the waste.<sup>[5]</sup> Since **JNJ-1930942** is a biologically active compound, it should be treated as hazardous pharmaceutical waste.<sup>[3][6]</sup> It is imperative to segregate chemical waste to prevent dangerous reactions.<sup>[7]</sup> Therefore, **JNJ-1930942** waste should not be mixed with other waste streams like solvents or biological waste unless explicitly permitted by EHS guidelines.<sup>[5]</sup>
- 2. Proper Labeling and Containment:** All containers holding **JNJ-1930942** waste must be clearly and accurately labeled.<sup>[7]</sup> The label should include the full chemical name, "**JNJ-1930942**," the words "Hazardous Waste," and any known hazard information.<sup>[7]</sup> Use containers that are in good condition, compatible with the chemical, and can be securely closed to prevent leaks or spills.<sup>[7]</sup>
- 3. Storage Prior to Disposal:** Waste should be stored in a designated, secure area away from general laboratory traffic.<sup>[8]</sup> This storage area must comply with institutional regulations for hazardous materials. Containers must be kept closed except when adding waste.<sup>[7]</sup>
- 4. Professional Disposal:** Under no circumstances should research chemicals like **JNJ-1930942** be disposed of down the drain or in regular trash.<sup>[7]</sup> Disposal must be handled by a licensed professional waste disposal service arranged by the institution.<sup>[5]</sup> Your EHS

department will coordinate the pickup and final disposal, which typically involves incineration for pharmaceutical waste to ensure complete destruction.<sup>[2]</sup><sup>[9]</sup>

5. Contaminated Materials: Any materials contaminated with **JNJ-1930942**, such as gloves, paper towels, or glassware, must also be treated as hazardous waste.<sup>[7]</sup><sup>[8]</sup> Contaminated labware should be packaged in an appropriate container and labeled as hazardous waste, listing the contaminating chemical.<sup>[7]</sup> Empty containers that held the compound should be triple-rinsed with a suitable solvent; this rinsate must be collected and treated as hazardous waste.<sup>[7]</sup><sup>[10]</sup>

The following diagram outlines the general decision-making workflow for the proper disposal of a research chemical when a specific SDS is not available.



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